Analytical methods for fluoroquinolone quantification by HPLC

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Compound of Interest

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An Application Note and Protocol for the Analytical Quantification of Fluoroquinolones by High-Performance Liquid Chromatography

Abstract

This comprehensive guide provides a detailed framework for the quantification of fluoroquinolone (FQ) antibiotics using High-Performance Liquid Chromatography (HPLC). Fluoroquinolones are a critical class of synthetic broad-spectrum antibiotics widely used in human and veterinary medicine.[1][2] Their efficacy is concentration-dependent, making accurate quantification essential for pharmacokinetic studies, therapeutic drug monitoring, quality control of pharmaceutical formulations, and residue analysis in food and environmental samples.[3][4] This document delves into the fundamental principles of chromatographic separation, offers expert insights into method development and optimization, and presents a detailed, validated protocol for practical application.

Introduction to Fluoroquinolone Analysis

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Fluoroquinolones, characterized by a 4-quinolone bicyclic core structure, act by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication.[3][5] The need for sensitive and selective analytical methods is driven by concerns over antibiotic resistance from overuse and the establishment of maximum residue levels (MRLs) in food products by regulatory bodies.[6][7]

High-Performance Liquid Chromatography (HPLC) is the most frequently employed technique for FQ analysis due to its high resolution, sensitivity, and versatility for non-volatile pharmaceutical compounds.[1][8][9] This guide focuses primarily on Reversed-Phase HPLC (RP-HPLC), the predominant separation mode for these analytes.

The Chromatographic System: A Causality-Driven Approach

Achieving robust and reproducible separation of fluoroquinolones requires a systematic approach to method development. The choices made for each component of the HPLC system are interconnected and grounded in the physicochemical properties of the FQ molecules.

Column Selection: The Heart of the Separation

The stationary phase is where the differential partitioning of analytes occurs. For FQs, which are moderately polar basic compounds, RP-HPLC is the ideal choice.

- Stationary Phase Chemistry: C18 (Octadecylsilane) columns are the most common starting point for FQ analysis, offering excellent hydrophobic retention for a wide range of FQs.[10] C8 (Octylsilane) columns provide less retention and can be useful for more hydrophobic FQs or for faster analysis times. The key is to select a high-purity, silica-based, end-capped column. End-capping deactivates most of the acidic residual silanol groups on the silica surface, which can otherwise cause severe peak tailing through secondary ionic interactions with the basic piperazinyl group on the FQs.[11]

- Particle and Pore Size: Columns with particle sizes of 3 µm or 5 µm are standard for conventional HPLC, offering a good balance between efficiency and backpressure. For higher throughput and resolution, UHPLC systems using sub-2 µm particles are effective.[12] A pore size of around 100-120 Å is typically suitable for small molecules like fluoroquinolones.[12]

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Mobile Phase Optimization: Controlling Retention and Selectivity

The mobile phase composition is the most powerful tool for controlling the chromatography. It typically consists of an aqueous component (buffer) and an organic modifier.

- Organic Modifier: Acetonitrile is generally the preferred organic solvent over methanol for FQ analysis.[3][4] It offers lower viscosity (resulting in lower backpressure) and a lower UV cutoff, which is advantageous for detection at low wavelengths.[11] However, methanol can provide different selectivity and may be useful for resolving co-eluting peaks.[11]

- Aqueous Phase and pH Control: This is the most critical parameter. Fluoroquinolones are amphoteric molecules with both an acidic carboxylic acid group (pKa ~6) and a basic piperazinyl group (pKa ~8). Their ionization state, and therefore their retention, is highly dependent on the mobile phase pH.[11]

    - Rationale for Acidic pH: Operating at a low pH (typically 2.5 - 3.5) is highly recommended.[11] At this pH, the carboxylic acid group is protonated (neutral), while the basic amine group is protonated (positive charge). More importantly, the acidic pH suppresses the ionization of residual silanols on the stationary phase, drastically reducing the strong ionic interactions that cause peak tailing.[4][11] Buffers such as phosphate or formate are commonly used to maintain a stable pH.[5][13]

- Additives for Peak Shape Improvement: To further mitigate peak tailing, a competing base like triethylamine (TEA) can be added to the mobile phase at a low concentration (e.g., 0.1-1.5%).[3][4] TEA preferentially interacts with any remaining active silanol sites, effectively masking them from the FQ analytes.[11]

Detection Systems: Selecting for Sensitivity and Specificity

The choice of detector depends on the required sensitivity, selectivity, and the analytical context (e.g., quantitation vs. confirmation).

- UV/Vis and Photodiode Array (PDA) Detection: This is the most common detection method for routine analysis in pharmaceutical quality control. FQs have a strong chromophore and

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exhibit maximum absorbance in the range of 275-295 nm.[2][5] A PDA detector provides the added advantage of acquiring full UV spectra, which can be used to assess peak purity and aid in identification.[5][14]

- Fluorescence Detection (FLD): FLD offers significantly higher sensitivity and selectivity compared to UV detection.[3][15] The rigid, fused ring structure of fluoroquinolones makes them naturally fluorescent. This is the preferred method for analyzing FQs at trace levels in complex biological or environmental matrices.[15][16] Excitation wavelengths are typically set around 280-290 nm, with emission wavelengths monitored between 445-500 nm, depending on the specific FQ.[15][17]

- Mass Spectrometry (LC-MS/MS): Liquid chromatography coupled with tandem mass spectrometry is the gold standard for confirmatory analysis and for quantifying ultra-trace levels of FQs.[6][18] Its high selectivity, based on monitoring specific precursor-to-product ion transitions (Multiple Reaction Monitoring, MRM), allows for confident identification and quantification even in the most complex matrices like animal tissues and milk.[6][18][19]

Sample Preparation: The Gateway to Accurate Results

Proper sample preparation is crucial to remove interfering matrix components, concentrate the analyte, and ensure compatibility with the HPLC system. The technique varies significantly with the sample matrix.[9][20]

- Pharmaceutical Formulations (Tablets, Injections): These are the simplest matrices, typically requiring only dissolution in a suitable solvent (often the mobile phase or a component thereof), followed by filtration through a 0.22 or 0.45 µm syringe filter before injection.[5]

- Biological Matrices (Plasma, Serum, Urine): These complex matrices require more extensive cleanup.

    - Protein Precipitation (PP): A fast and simple method where a solvent like acetonitrile or methanol is added to precipitate proteins.[21] While easy, it is less clean than other techniques and may lead to matrix effects.

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- Solid-Phase Extraction (SPE): This is the most widely used technique for cleaning and concentrating FQs from biological and environmental samples.[1][15][20] Mixed-mode cation-exchange cartridges are particularly effective, as they can retain the protonated FQs via ion exchange and elute them with a high pH or high ionic strength solution.[15]

Method Validation: Ensuring Trustworthiness and Reliability

A developed analytical method is not trustworthy until it has been validated. Validation demonstrates that the procedure is fit for its intended purpose.[22] All validation experiments should be conducted according to the International Council for Harmonisation (ICH) Q2(R2) guidelines.[22][23][24]

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components.[25]
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range. A minimum of 5 concentration levels should be used, and the correlation coefficient (r^2) should typically be ≥ 0.995.[25]
- Accuracy: The closeness of the test results to the true value. It is assessed using a minimum of 9 determinations over a minimum of 3 concentration levels and is reported as percent recovery.[25]
- Precision: The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. It is evaluated at two levels:
  - Repeatability (Intra-day precision): Precision over a short interval of time with the same operator and equipment.
  - Intermediate Precision (Inter-day precision): Expresses within-laboratory variations (different days, different analysts, etc.).
- Limit of Detection (LOD) & Limit of Quantitation (LOQ): The lowest amount of analyte that can be detected and quantified, respectively, with acceptable precision and accuracy.

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- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters (e.g., pH, mobile phase composition, column temperature).[22]

General Analytical Workflow

The entire process from sample handling to data reporting follows a structured pathway to ensure data integrity.

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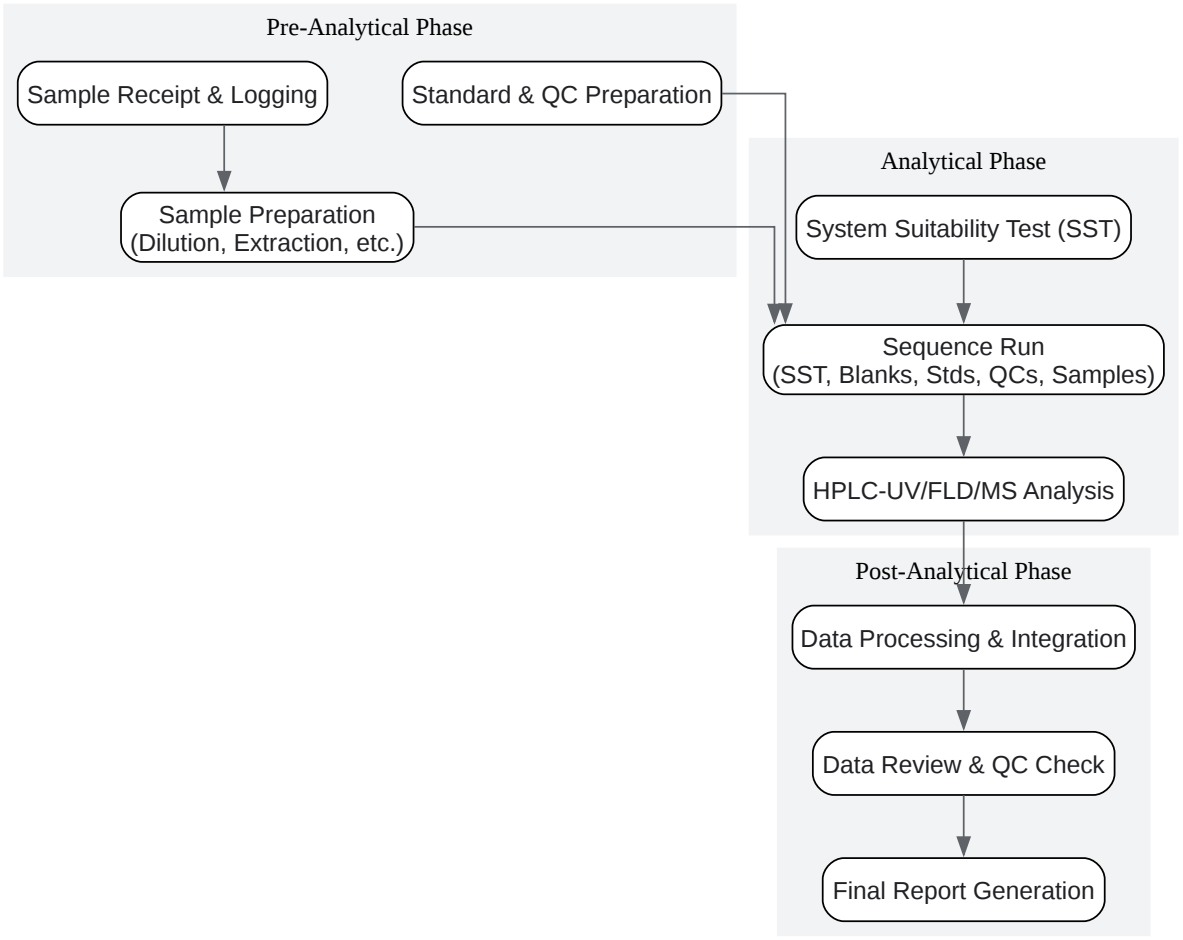

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Caption: General workflow for HPLC-based quantification of fluoroquinolones.

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Protocol: Simultaneous Quantification of Ciprofloxacin, Levofloxacin, and Moxifloxacin in Human Plasma

This protocol describes a validated RP-HPLC method with fluorescence detection, suitable for therapeutic drug monitoring or pharmacokinetic studies.

Materials and Reagents

- Reference standards: Ciprofloxacin (CIP), Levofloxacin (LEVO), Moxifloxacin (MOXI).
- Internal Standard (IS): Norfloxacin (NOR).
- HPLC-grade acetonitrile and methanol.
- Perchloric acid.
- Purified water (18.2 MΩ·cm).
- Drug-free human plasma.

Instrumentation and Conditions

- HPLC System: A system equipped with a pump, autosampler, column oven, and fluorescence detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase: Acetonitrile : 20 mM Phosphate Buffer (pH 3.0, adjusted with phosphoric acid) (25:75, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 20 µL.
- Fluorescence Detection:

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- LEVO & MOXI: Excitation (λex) 290 nm, Emission (λem) 500 nm.[17]
- CIP & NOR: Excitation (λex) 280 nm, Emission (λem) 445 nm.[17]
- Note: A programmable detector is required to switch wavelengths during the run.

Preparation of Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve each standard and the IS in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the stock solutions in mobile phase to create calibration curve standards (e.g., 0.05 - 10 µg/mL) and quality control (QC) samples (low, mid, high).
- Internal Standard Working Solution: Dilute the NOR stock solution to a final concentration of 5 µg/mL.

Sample Preparation (Protein Precipitation)

- Pipette 200 µL of plasma sample, calibrator, or QC into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the Internal Standard working solution (5 µg/mL NOR) and vortex briefly.
- Add 400 µL of 10% perchloric acid to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.
- Carefully transfer the supernatant to an autosampler vial.
- Inject 20 µL into the HPLC system.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio (Analyte/IS) against the nominal concentration of the calibrators.

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- Perform a linear regression analysis to obtain the calibration equation and correlation coefficient.
- Determine the concentration of the analytes in the QC and unknown samples using the regression equation.

Summary of Chromatographic Parameters

The following table summarizes typical parameters for the HPLC analysis of several common fluoroquinolones.

Fluoroquinolone	Common Column	Mobile Phase Example (Aqueous:Organic)	pH	Detector	Wavelength (nm)	Reference
Ciprofloxacin	C18	Phosphate Buffer : Acetonitrile	3.0	FLD	λex: 280, λem: 445	[17]
Levofloxacin	C18	Phosphate Buffer : Acetonitrile	3.0	FLD	λex: 290, λem: 500	[17]
Moxifloxacin	C18	Phosphate Buffer : Acetonitrile	3.0	FLD	λex: 290, λem: 500	[17]
Norfloxacin	C18	Phosphate Buffer : Acetonitrile	3.0	FLD	λex: 280, λem: 445	[17]
Enrofloxacin	C18	Phosphate Buffer : Acetonitrile	5.5	UV	280	[5]
Ofloxacin	C16-Amide	Phosphoric Acid : Acetonitrile	2.4	FLD	λex: 278, λem: 500	[15]

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Conclusion

The quantification of fluoroquinolones by HPLC is a well-established and robust practice. The success of the analysis hinges on a rational approach to method development, particularly the careful selection of the column and the optimization of the mobile phase pH to control the ionization state of the analytes and the stationary phase. The choice of detector is dictated by the required sensitivity, with fluorescence and mass spectrometry detectors providing the best performance for trace analysis in complex matrices. Any developed method must be fully validated according to ICH guidelines to ensure the generation of accurate, reliable, and trustworthy data for researchers, clinicians, and drug development professionals.

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